

Application Note: HPLC Analysis of Butyl Phenylcarbamodithioate

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Compound of Interest

Compound Name: Butyl phenylcarbamodithioate

Cat. No.: B077474

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Abstract

This application note presents a representative high-performance liquid chromatography (HPLC) method for the quantitative analysis of **Butyl phenylcarbamodithioate**. Due to the limited availability of specific published methods for this particular analyte, the following protocol has been developed based on established methodologies for the analysis of structurally related dithiocarbamate compounds. This document provides a comprehensive experimental protocol, including sample preparation, chromatographic conditions, and data analysis. A summary of expected quantitative data is presented, and a detailed workflow is visualized. This guide is intended for researchers, scientists, and professionals in drug development and chemical analysis.

Introduction

Butyl phenylcarbamodithioate belongs to the dithiocarbamate class of compounds, which are utilized in various industrial and agricultural applications. Accurate and reliable quantification of this compound is crucial for quality control, stability studies, and research purposes. High-performance liquid chromatography (HPLC) with UV detection is a widely used technique for the analysis of dithiocarbamates due to its sensitivity, specificity, and robustness. [1][2][3] This application note outlines a reversed-phase HPLC method suitable for the determination of **Butyl phenylcarbamodithioate**.

Experimental Protocol

Instrumentation and Materials

- HPLC System: A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- Column: A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size) is recommended for the separation of nonpolar to moderately polar compounds.
- Solvents: HPLC grade acetonitrile and water.
- Reagents: **Butyl phenylcarbamodithioate** reference standard.
- Sample Diluent: Acetonitrile and water mixture (e.g., 50:50 v/v).

Chromatographic Conditions

The following chromatographic conditions are recommended as a starting point and may require optimization for specific instrumentation and applications.

Parameter	Value
Mobile Phase	Acetonitrile : Water (70:30, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	254 nm
Run Time	10 minutes

Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh approximately 10 mg of **Butyl phenylcarbamodithioate** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with the sample diluent.

- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the stock standard solution with the sample diluent to achieve concentrations in the desired calibration range (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

Sample Preparation

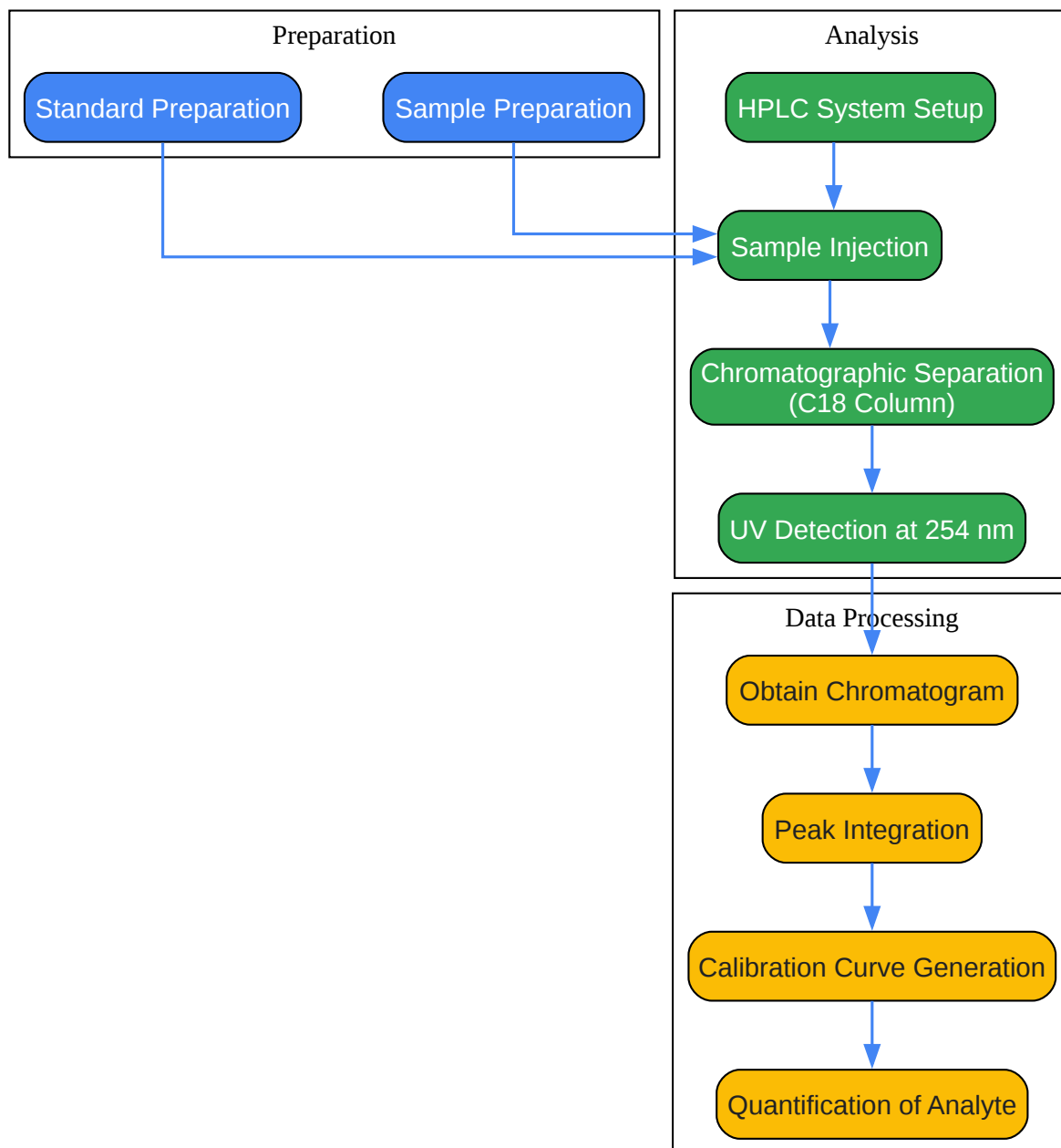
- Accurately weigh a known amount of the sample containing **Butyl phenylcarbamodithioate**.
- Dissolve the sample in a suitable volume of the sample diluent to achieve a theoretical concentration within the calibration range.
- Vortex or sonicate the sample to ensure complete dissolution.
- Filter the sample solution through a 0.45 µm syringe filter into an HPLC vial prior to injection.

Quantitative Data Summary

The following table summarizes the expected quantitative data for the HPLC analysis of **Butyl phenylcarbamodithioate** under the specified conditions. This data is representative and should be verified experimentally.

Parameter	Expected Value
Retention Time (tR)	~ 5.2 min
**Linearity (R ²)	≥ 0.999
Limit of Detection (LOD)	~ 0.1 µg/mL
Limit of Quantification (LOQ)	~ 0.3 µg/mL
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

Experimental Workflow



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References

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- 2. Rapid Analysis Method of Dithiocarbamate Pesticides in Agricultural Products by High Performance Liquid Chromatography [jstage.jst.go.jp]
- 3. encyclopedia.pub [encyclopedia.pub]
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